

Technical Support Center: Synthesis of (4-Aminophenyl)dimethylphosphine oxide

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Compound of Interest

Compound Name: (4-Aminophenyl)dimethylphosphine oxide

Cat. No.: B3056727

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A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

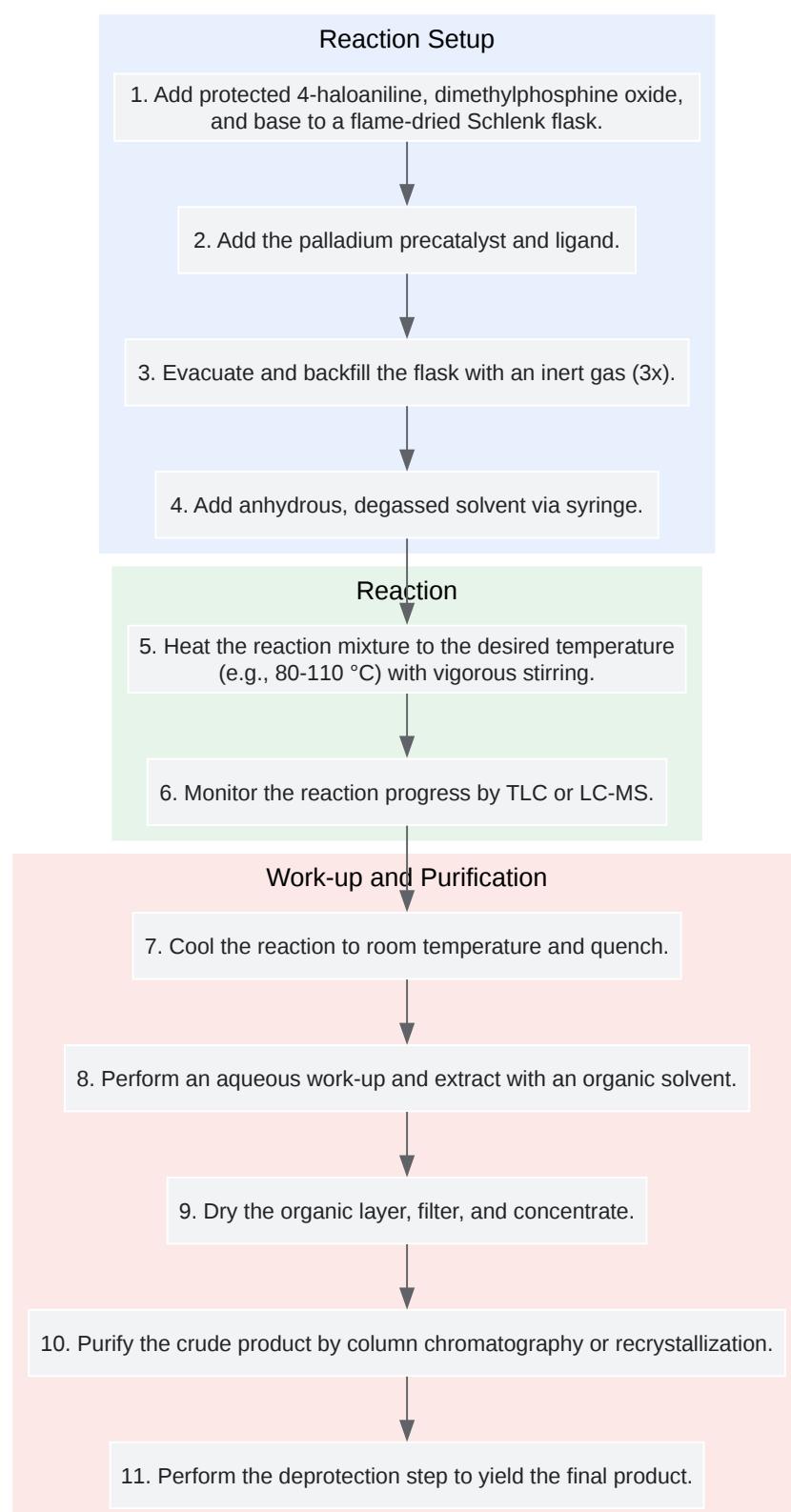
(4-Aminophenyl)dimethylphosphine oxide is a valuable building block in medicinal chemistry and materials science. Its synthesis, typically achieved through palladium-catalyzed cross-coupling reactions, can present several challenges that may lead to suboptimal yields and purity. This guide offers a comprehensive resource to understand the nuances of the reaction and effectively address potential roadblocks.

Recommended Synthetic Route: Palladium-Catalyzed P-C Cross-Coupling

A robust and widely applicable method for the synthesis of **(4-Aminophenyl)dimethylphosphine oxide** is the palladium-catalyzed cross-coupling of a protected 4-haloaniline with dimethylphosphine oxide. This reaction, a variation of the Hirao or Buchwald-Hartwig cross-coupling, offers a reliable path to the desired product.

A key consideration is the protection of the aniline's amino group to prevent side reactions and catalyst inhibition. Common protecting groups include Boc (tert-butyloxycarbonyl) or a silyl group. The general reaction scheme is as follows:



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com